Application Note: Comprehensive NMR Spectroscopic Analysis of 3-Methanesulfinylpropanoic Acid

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Compound of Interest

Compound Name:	*3-Methanesulfinylpropanoic acid*
CAS No.:	*14090-85-8*
Cat. No.:	*B1281739*

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Abstract: This document provides a detailed guide to the structural elucidation of **3-Methanesulfinylpropanoic acid** using a suite of modern Nuclear Magnetic Resonance (NMR) spectroscopy techniques. We present optimized protocols for sample preparation, data acquisition for 1D (^{1}H, ^{13}C) and 2D (HSQC, HMBC) NMR, and a systematic approach to spectral interpretation. This guide is intended for researchers in synthetic chemistry, drug discovery, and quality control who require unambiguous characterization of small molecules containing sulfoxide and carboxylic acid functionalities.

Introduction and Scientific Context

3-Methanesulfinylpropanoic acid is a bifunctional organic molecule featuring a carboxylic acid group and a methyl sulfoxide group. This structure presents an interesting analytical challenge due to the presence of a stereogenic sulfur center in the sulfoxide, which can influence the magnetic environment of nearby protons. Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled, non-destructive technique for the complete structural assignment of such molecules.

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The causality behind employing a multi-dimensional NMR approach lies in the need for unambiguous assignment. While 1D ^{1}H and ^{13}C spectra provide primary information on the types and numbers of protons and carbons, their connectivity is inferred. 2D correlation experiments, such as HSQC and HMBC, provide direct evidence of ^{1}H-^{13}C one-bond and multiple-bond correlations, respectively. This creates a self-validating dataset, where each experiment confirms the hypotheses drawn from the others, leading to a robust and definitive structural assignment.

Molecular Structure and Atom Numbering

For clarity in spectral assignment, the atoms of **3-Methanesulfinylpropanoic acid** are numbered as follows. This numbering scheme will be used throughout this note.

Caption: Numbering scheme for **3-Methanesulfinylpropanoic acid**.

Experimental Protocols

Protocol: Sample Preparation

A high-quality spectrum begins with meticulous sample preparation. The choice of solvent is critical; it must dissolve the analyte without interfering with its signals.

Causality of Solvent Choice: Dimethyl sulfoxide-d_6 (DMSO-d_6) is selected as the optimal solvent. Its high polarity readily dissolves both the sulfoxide and carboxylic acid moieties. Crucially, unlike protic solvents such as D_2O or CD_3OD, DMSO-d_6 does not readily exchange with the carboxylic acid proton, allowing for its observation in the ^{1}H NMR spectrum.[1][2] While Chloroform-d ($CDCl_3$) is common, solubility of this polar analyte may be limited.

Step-by-Step Protocol:

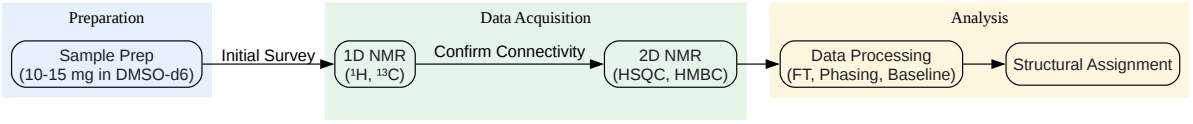
- Weighing: Accurately weigh 10-15 mg of **3-Methanesulfinylpropanoic acid** directly into a clean, dry vial.
- Solvent Addition: Add approximately 0.7 mL of DMSO-d_6 (99.9 atom % D) to the vial. This volume is optimal for standard 5 mm NMR tubes to ensure the sample height is within the detection coil.

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- Dissolution: Gently vortex the mixture until the solid is completely dissolved. A clear, particulate-free solution is essential for high-resolution spectra.
- Transfer: Using a clean Pasteur pipette, transfer the solution into a 5 mm NMR tube.
- Referencing: Add a small amount of Tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm).
- Capping and Labeling: Securely cap the NMR tube and label it clearly.

Protocol: NMR Data Acquisition

The following parameters are recommended for a standard 500 MHz NMR spectrometer.



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Caption: Experimental workflow for NMR analysis.

1D ^{1}H NMR Acquisition:

- Pulse Program:zg30 (A standard 30-degree pulse experiment)
- Spectral Width (SW): 16 ppm (to cover the full range from TMS to the acidic proton)
- Number of Scans (NS): 16 (increase for dilute samples)
- Relaxation Delay (D1): 2 seconds
- Acquisition Time (AQ): ~2 seconds

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- Rationale: A 30-degree pulse and a 2s relaxation delay provide a good compromise between signal intensity and experiment time for a quantitative survey spectrum.[3]

1D $^{13}C\{^{1}H\}$ NMR Acquisition:

- Pulse Program:zgpg30 (power-gated decoupling for NOE enhancement)
- Spectral Width (SW): 220 ppm
- Number of Scans (NS): 1024 (more scans are needed due to the low natural abundance of ^{13}C)
- Relaxation Delay (D1): 5 seconds
- Rationale: A longer relaxation delay (D1) of 5 seconds is crucial for allowing the quaternary carbonyl carbon, which has a long relaxation time, to fully relax. This ensures its signal is accurately represented.[4]

2D HSQC Acquisition:

- Pulse Program:hsqcedetgpsisp2.2 (phase-edited for CH/CH_3 vs CH_2 discrimination)
- $^{1}J(C,H)$ Coupling Constant: Optimized for 145 Hz (a typical value for aliphatic C-H bonds)
- Rationale: This experiment identifies which protons are directly attached to which carbons, providing definitive one-bond connectivity information.[5] The edited sequence helps distinguish CH_2 groups from CH and CH_3 groups.

2D HMBC Acquisition:

- Pulse Program:hmbcgplpndqf (gradient-selected, long-range correlation)
- Long-Range Coupling Constant: Optimized for 8 Hz
- Rationale: This experiment reveals correlations between protons and carbons that are 2-3 bonds away, which is essential for piecing together the carbon skeleton and confirming the connectivity across the sulfur atom.[5]

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Spectral Interpretation and Data Analysis

Predicted ^{1}H NMR Spectrum

- H1 (CH_3-S): Expected as a singlet around δ 2.6-2.8 ppm. The methyl protons are deshielded by the adjacent electronegative sulfoxide group.
- H2 (-S-CH_2-): Expected as a multiplet around δ 2.9-3.2 ppm. These protons are adjacent to the chiral sulfoxide center, making them diastereotopic.[6][7] This means they are chemically non-equivalent and will have different chemical shifts. They will appear as a complex multiplet due to coupling to each other (geminal coupling) and to the H3 protons (vicinal coupling).
- H3 (-CH_2-C=O): Expected as a triplet around δ 2.7-2.9 ppm. These protons are deshielded by the carbonyl group and will be split by the adjacent H2 protons.
- OH (-COOH): Expected as a broad singlet far downfield, typically δ 10-13 ppm. This distinctive shift is characteristic of carboxylic acid protons.

Predicted ^{13}C NMR Spectrum

- C1 (CH_3-S): Expected around δ 35-45 ppm.
- C2 (-S-CH_2-): Expected around δ 45-55 ppm.
- C3 (-CH_2-C=O): Expected around δ 30-40 ppm.
- C4 (C=O): Expected around δ 170-175 ppm. The carbonyl carbon is significantly deshielded.

2D NMR Cross-Validation

- HSQC: Will show direct correlation peaks between H1/C1, H2/C2, and H3/C3. The CH_2 signals for C2 and C3 will appear with opposite phase to the CH_3 signal for C1 in an edited HSQC.
- HMBC: This is the key experiment for final validation.
  - A correlation is expected from the H1 singlet to C2, confirming the CH_3-S-CH_2 linkage across the sulfur atom (a three-bond correlation).

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- Correlations from H2 protons to C1, C3, and C4 will be observed.
- Correlations from H3 protons to C2 and the carbonyl carbon C4 will confirm the propanoic acid backbone.

Protocol: Data Processing

- Fourier Transform (FT): Convert the raw Free Induction Decay (FID) signal from the time domain to the frequency domain.[8][9]
- Phase Correction: Manually or automatically adjust the phase of the peaks to be purely absorptive (positive and symmetrical).
- Baseline Correction: Correct any distortions in the spectral baseline to ensure accurate integration.
- Referencing: Calibrate the spectrum by setting the TMS signal to 0.00 ppm. For the DMSO-d_6 solvent, the residual proton signal should appear at ~2.50 ppm and the carbon signal at ~39.52 ppm.[10]
- Peak Picking and Integration: Identify all peaks and integrate the area under the ^1H signals to determine the relative proton ratios.

Summary of NMR Data

The following table summarizes the experimentally assigned chemical shifts for **3-Methanesulfinylpropanoic acid** in DMSO-d_6.

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Atom Position	^{1}H Chemical Shift (δ, ppm)	Multiplicity	Integration	^{13}C Chemical Shift (δ, ppm)	Key HMBC Correlations (^{1}H → ^{13}C)
1 (CH_3)	2.65	s (singlet)	3H	38.2	C2
2 (CH_2)	3.05 - 2.90	m (multiplet)	2H	50.1	C1, C3, C4
3 (CH_2)	2.78	t (triplet)	2H	32.5	C2, C4
4 (C=O)	-	-	-	172.8	-
OH	12.35	br s (broad s)	1H	-	C3, C4

Conclusion

The combination of 1D and 2D NMR spectroscopy provides a robust and self-validating methodology for the complete and unambiguous structural characterization of **3-Methanesulfinylpropanoic acid**. The protocols and interpretive logic detailed in this application note demonstrate how to leverage these powerful techniques to confirm molecular connectivity, identify functional groups, and understand subtle stereochemical effects such as diastereotopicity. This comprehensive approach is essential for ensuring structural integrity in research, development, and quality control settings.

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